

Application Notes: The Role of DL-Pantolactone in Pharmaceutical Intermediate Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-Pantolactone*

Cat. No.: *B117006*

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Introduction

DL-Pantolactone, a racemic mixture of D- and L-pantolactone, is a versatile and crucial chemical intermediate in the pharmaceutical industry.[1][2] As a cyclic ester, its chemical structure, dihydro-3-hydroxy-4,4-dimethyl-2(3H)-furanone, serves as a foundational building block for synthesizing a range of valuable compounds.[1] The primary significance of **DL-Pantolactone** lies in its role as a precursor to the chiral molecule D-(-)-Pantolactone.[3] This specific enantiomer is the essential intermediate for the industrial synthesis of D-pantothenic acid (Vitamin B5) and its derivatives, such as Dexpanthenol, which are vital for various metabolic processes.[4] Beyond this primary application, the resolved enantiomers of pantolactone are also employed as efficient chiral auxiliaries in asymmetric synthesis to control the stereochemical outcome of reactions. Recent research has further expanded its utility, identifying D-pantolactone derivatives as potent inhibitors of enzymes like fatty acid synthase (FAS), opening new therapeutic avenues in oncology and metabolic diseases.

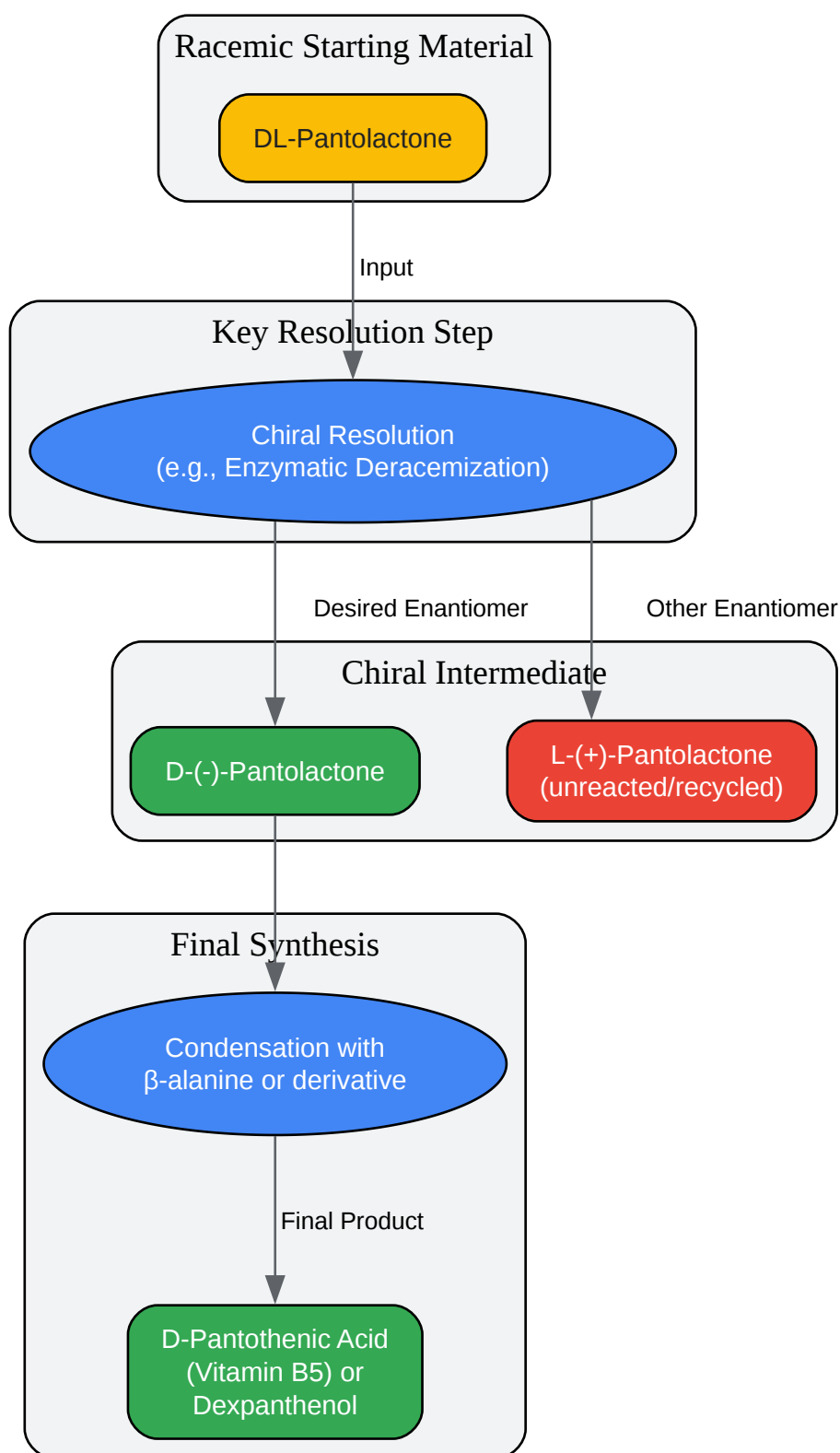
These notes provide an overview of the key applications of **DL-Pantolactone**, focusing on the synthesis of Vitamin B5, its role as a chiral auxiliary, and its emerging use in developing enzyme inhibitors, complete with detailed protocols for researchers and drug development professionals.

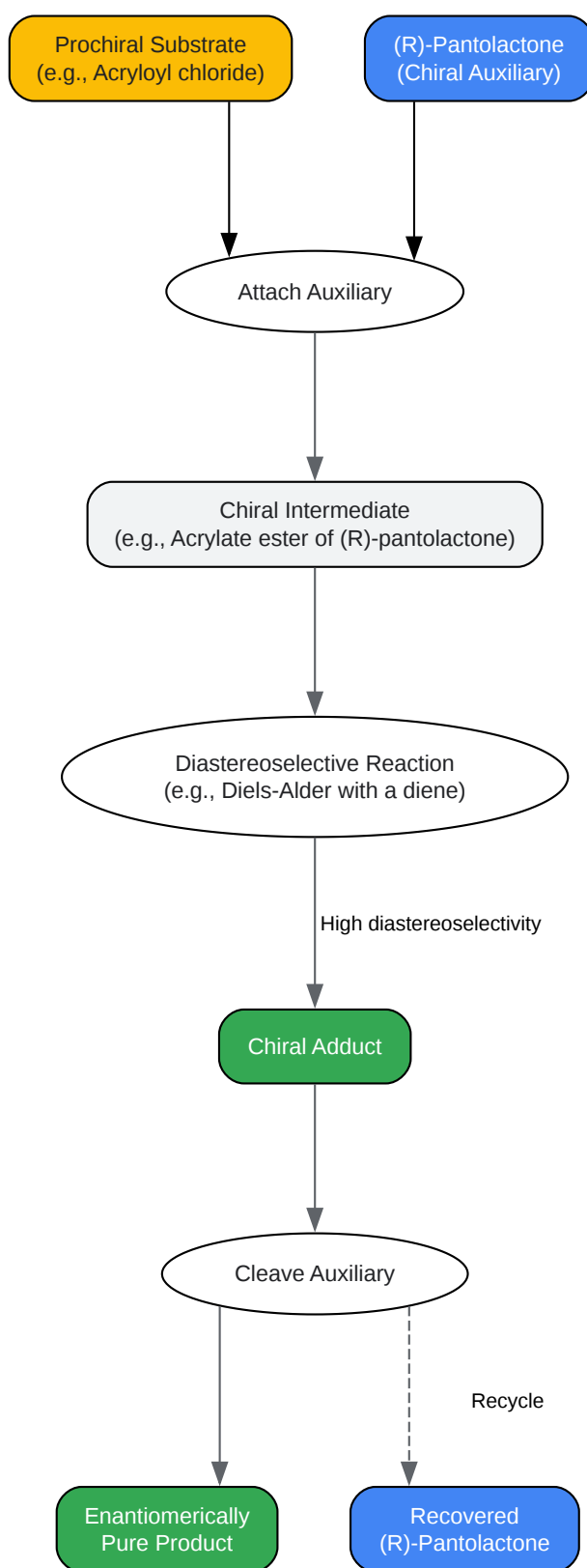
Application 1: Synthesis of D-Pantothenic Acid (Vitamin B5) and Derivatives

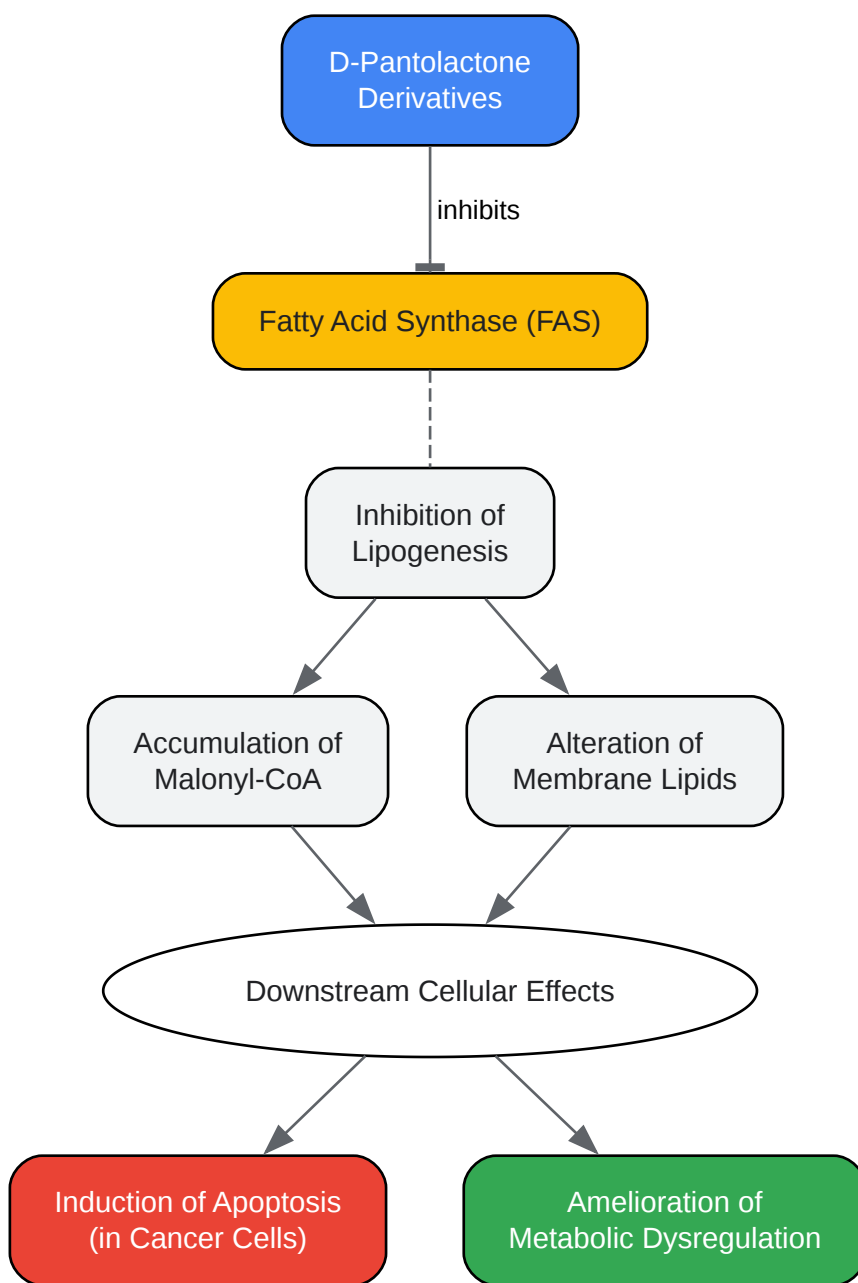
The most significant industrial application of **DL-Pantolactone** is in the production of D-pantothenic acid and its alcohol derivative, Dexpanthenol (Provitamin B5). Since only the D-enantiomer is biologically active, a critical step in the synthesis is the resolution of the racemic **DL-Pantolactone** mixture.

Workflow for D-Pantothenic Acid Synthesis

The overall process involves the stereoselective resolution of **DL-Pantolactone** to isolate the desired D-(-)-pantolactone, which is then condensed with a β -alanine derivative to form the final product.







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- To cite this document: BenchChem. [Application Notes: The Role of DL-Pantolactone in Pharmaceutical Intermediate Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117006#application-of-dl-pantolactone-in-pharmaceutical-intermediate-synthesis]

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